

Essential Safety and Operational Guide for Handling 4-Hydroxybenzoic acid-13C6

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Compound of Interest

Compound Name: 4-Hydroxybenzoic acid-13C6

Cat. No.: B591996

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This guide provides immediate, essential safety and logistical information for the handling of **4-Hydroxybenzoic acid-13C6** in a laboratory setting. The following procedures are based on the safety data sheets (SDS) for 4-Hydroxybenzoic acid and general principles for handling phenolic and carbon-13 labeled compounds. Researchers should always consult the specific SDS for any chemical they are using and perform a thorough risk assessment for their particular experimental conditions.

Core Safety Principles

The primary safety considerations for **4-Hydroxybenzoic acid-13C6** are dictated by the chemical properties of the parent molecule, 4-Hydroxybenzoic acid.^[1] The carbon-13 isotopic label does not alter the chemical reactivity or toxicity of the molecule.^[1] Carbon-13 is a stable, non-radioactive isotope, and therefore, no radiological precautions are necessary.^{[1][2][3]}

Key Hazards of 4-Hydroxybenzoic acid:

- Causes serious eye damage.^{[4][5][6]}
- May cause respiratory irritation.^{[4][5][7]}
- Harmful if swallowed.^[5]
- Causes skin irritation.^{[5][7]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure and ensure safety when handling **4-Hydroxybenzoic acid-13C6**.

Protection Type	Recommended Equipment	Specification/Notes
Eye and Face Protection	Safety glasses with side shields or goggles; Face shield.	Wear a face shield in addition to safety glasses or goggles if there is a splash hazard.[8][9]
Hand Protection	Chemical-resistant gloves.	For incidental contact with dilute solutions (<10%), double nitrile gloves (8mil) are suitable. For concentrated solutions or prolonged contact, utility-grade neoprene or butyl rubber gloves should be worn over nitrile gloves.[9][10] Always inspect gloves before use and change them frequently.
Skin and Body Protection	Laboratory coat; Long pants; Closed-toe shoes.	A chemically resistant apron (butyl rubber or neoprene) should be worn over the lab coat if there is a significant risk of splashing.[8][9][10]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	If engineering controls are not sufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[8]

Operational Plan: Handling and Storage

Engineering Controls:

- All work with **4-Hydroxybenzoic acid-13C6** should be conducted in a properly functioning chemical fume hood to minimize inhalation of dust and vapors.[8][9]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[10]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area in the chemical fume hood by covering the surface with an absorbent, disposable liner.
- Weighing and Transferring: To minimize dust formation when handling the powdered compound, work in a fume hood or use a balance enclosure.[1]
- During Use: Avoid contact with skin, eyes, and clothing.[8] Do not heat or melt the compound in an incubator, microwave, or drying oven.[9]
- After Use: Thoroughly clean the work area and decontaminate any surfaces that may have come into contact with the chemical.

Storage:

- Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[8][9]
- Keep away from incompatible materials such as strong oxidizing agents.[5][9]
- Store containers at or below eye level.[8][9]

Disposal Plan

Waste Collection:

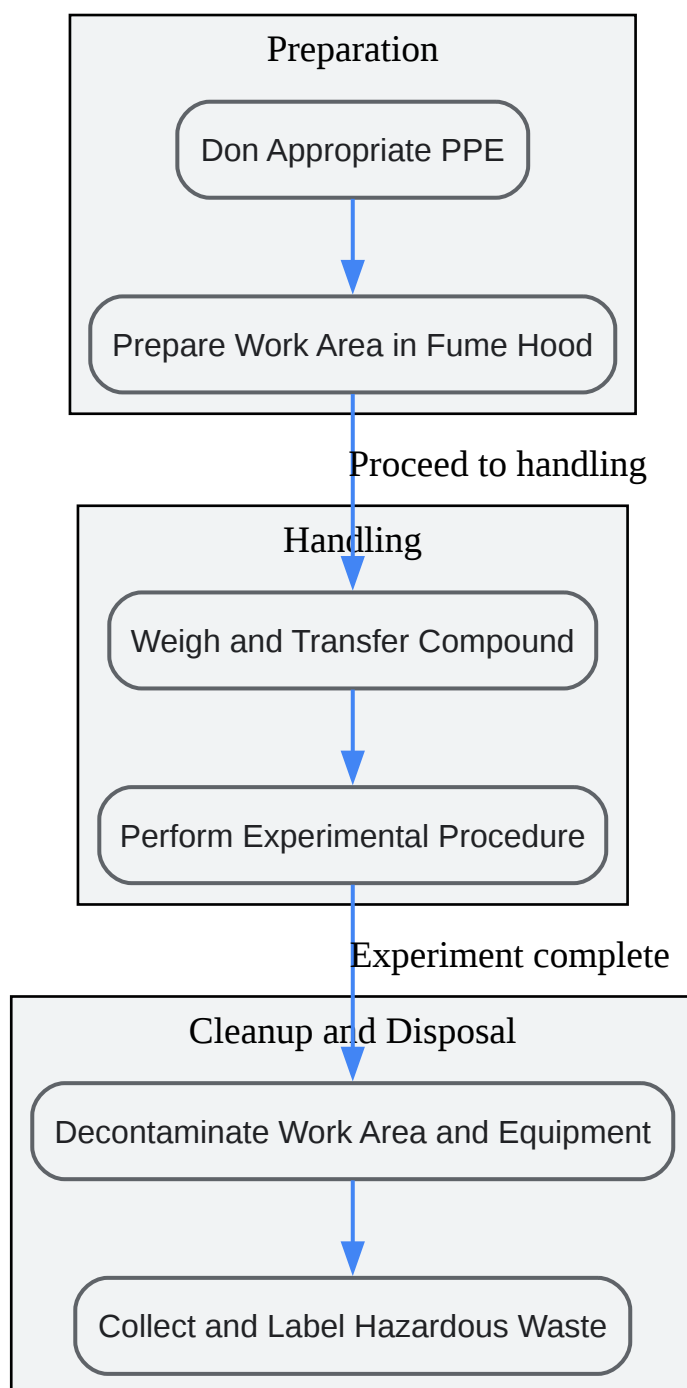
- All waste materials contaminated with **4-Hydroxybenzoic acid-13C6**, including empty containers, disposable labware (e.g., pipette tips, tubes), and contaminated PPE, must be collected as hazardous chemical waste.[8][9]

- Do not mix this waste with other waste streams.[\[4\]](#)
- Handle uncleaned containers as you would the product itself.[\[4\]](#)

Disposal Procedure:

- Dispose of waste in accordance with all applicable national and local regulations.[\[4\]](#)
- Package the waste in a properly labeled, sealed container for hazardous waste pickup.

Experimental Workflow



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Caption: Workflow for handling **4-Hydroxybenzoic acid-13C6**.

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